

Application Notes and Protocols for TMB-8

Stock Solution Preparation

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Compound of Interest

Compound Name: TMB-8
CAS No.: 53464-72-5
Cat. No.: B014508

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Introduction

TMB-8, or 8-(diethylamino)octyl 3,4,5-trimethoxybenzoate hydrochloride, is a widely utilized pharmacological tool in cell biology and physiology research.^{[1][2][3]} It is recognized as an antagonist of intracellular calcium release, making it an invaluable agent for investigating the roles of calcium signaling in various cellular processes.^{[3][4][5]} **TMB-8** has been shown to inhibit the release of calcium from intracellular stores, such as the endoplasmic reticulum, and also exhibits inhibitory effects on protein kinase C (PKC).^{[1][6]} Proper preparation of a **TMB-8** stock solution is the first critical step for accurate and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **TMB-8** stock solutions.

Data Presentation

A summary of the key quantitative data for **TMB-8** hydrochloride is presented in the table below for easy reference.

Property	Value	Source
Chemical Name	3,4,5-trimethoxy-benzoic acid, 8-(diethylamino)octyl ester, monohydrochloride	[6][7]
CAS Number	53464-72-5	[1][6][7]
Molecular Formula	C ₂₂ H ₃₇ NO ₅ • HCl	[1][6][7]
Molecular Weight	432.0 g/mol	[6][7]
Purity	≥98%	[1][6]
Physical Form	Solid	[6]
Solubility	Slightly soluble in Chloroform, Methanol, and Water.	[6][7]
Storage Temperature	-20°C	[6][7]

Experimental Protocols

Protocol for Preparing a 10 mM TMB-8 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TMB-8** hydrochloride in dimethyl sulfoxide (DMSO). Due to the limited quantitative solubility data, it is recommended to start with a modest concentration. Researchers may need to adjust the concentration based on the specific lot of **TMB-8** and the experimental requirements.

Materials:

- **TMB-8** hydrochloride (CAS 53464-72-5)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer

- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

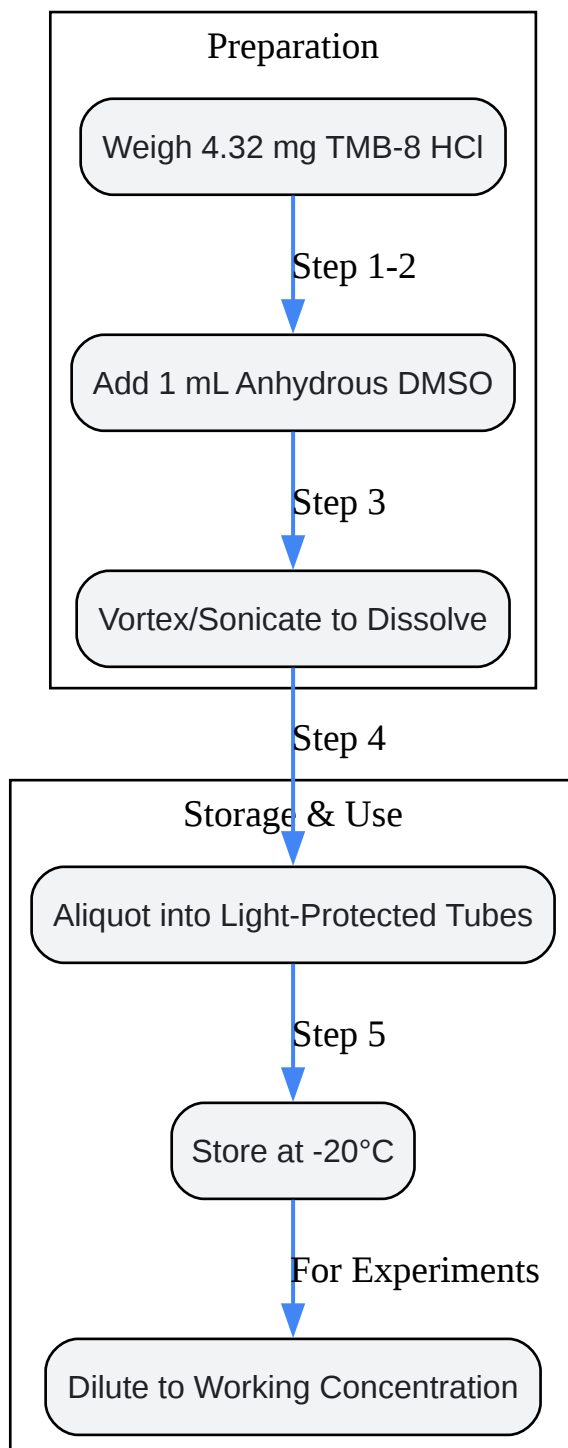
Procedure:

- **Safety Precautions:** Before starting, consult the Safety Data Sheet (SDS) for **TMB-8** hydrochloride. Handle the compound in a well-ventilated area or a chemical fume hood. Wear appropriate PPE to avoid inhalation, ingestion, and skin contact.
- **Weighing TMB-8:** Accurately weigh out 4.32 mg of **TMB-8** hydrochloride using a calibrated analytical balance. This amount is calculated for a final volume of 1 mL to achieve a 10 mM solution (Molecular Weight = 432.0 g/mol).
- **Solvent Addition:** Add the weighed **TMB-8** powder to a clean, dry microcentrifuge tube or an amber glass vial. Using a calibrated pipette, add 1 mL of anhydrous DMSO to the tube.
- **Dissolution:** Cap the tube or vial securely and vortex the solution for 1-2 minutes to facilitate dissolution. If the solid does not dissolve completely, gentle warming in a water bath (not exceeding 37°C) or sonication may be applied. Visually inspect the solution to ensure there are no undissolved particles.
- **Storage:** Once the **TMB-8** is fully dissolved, the stock solution should be stored at -20°C in small aliquots to minimize freeze-thaw cycles. Protect the solution from light by using amber vials or by wrapping the tubes in aluminum foil.
- **Working Dilutions:** For cell-based assays, the **TMB-8** stock solution should be diluted to the final working concentration in the appropriate cell culture medium or buffer immediately before use. It is important to consider the final concentration of DMSO in the experimental setup, as high concentrations can be toxic to cells.

Visualizations

Experimental Workflow

The following diagram illustrates the step-by-step workflow for the preparation of a **TMB-8** stock solution.

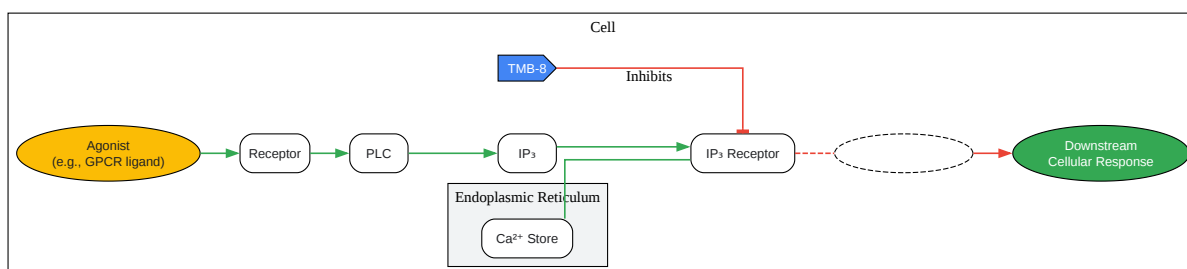


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Caption: Workflow for **TMB-8** Stock Solution Preparation.

Signaling Pathway of TMB-8

This diagram depicts the proposed mechanism of action for **TMB-8** as an intracellular calcium antagonist.



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Caption: **TMB-8** Inhibition of Intracellular Calcium Release.

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